A Comparative Guide to the Structure-Activity Relationship of Chelerythrine Derivatives

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Compound of Interest

Compound Name:	*6-(1-Hydroxyethyl)-5,6-dihydrochelerythrine*
Cat. No.:	*B15141963*

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Introduction: The Therapeutic Promise of a Benzophenanthridine Alkaloid

Chelerythrine is a natural benzophenanthridine alkaloid found in plants such as Chelidonium majus and has long been a subject of scientific scrutiny for its diverse pharmacological activities.[1][2] It exhibits a wide spectrum of biological effects, including anticancer, antimicrobial, anti-inflammatory, and antiviral properties.[3][4][5][6] The core of its activity, particularly in oncology, was initially attributed to its role as a potent and selective inhibitor of Protein Kinase C (PKC), a crucial enzyme in cellular signal transduction pathways.[1][7] However, emerging research indicates that its mechanisms are far more complex, involving PKC-independent pathways, direct interaction with nucleic acids, and modulation of multiple signaling cascades.[3][8]

This inherent polypharmacology, combined with toxicity concerns, has driven extensive research into the synthesis and evaluation of chelerythrine derivatives. The goal is to dissociate the desired therapeutic effects from off-target toxicities, enhance potency, and improve pharmacokinetic profiles. This guide provides a comparative analysis of the structure-activity

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relationships (SAR) of key chelerythrine derivatives, offering field-proven insights and experimental data to guide future drug discovery and development efforts.

Core Scaffold and Key Pharmacophoric Features

The biological activity of chelerythrine derivatives is intrinsically linked to the rigid, planar benzophenanthridine skeleton. The positively charged quaternary iminium ion (C=N+) is a critical feature, particularly for antimicrobial activity and DNA intercalation.[5][9] This charged form exists at physiological pH and is believed to be the primary bioactive state.[3]

Key regions of the chelerythrine molecule that have been targeted for modification to probe the SAR include:

- Ring A: The 2,3-methylenedioxy group.
- Ring C: Substituents at the C-7 and C-8 positions.
- The Iminium Bond: Reduction or nucleophilic addition at the C-6 position.

This guide will systematically compare derivatives based on modifications at these key positions.

Comparative Analysis of Biological Activity

Anticancer Activity: Beyond PKC Inhibition

Chelerythrine's anticancer effects are mediated through multiple mechanisms, including the induction of apoptosis, cell cycle arrest, and inhibition of thioredoxin reductase (TXNRD1).[1][3][10] The development of derivatives aims to enhance these effects while minimizing cytotoxicity to non-cancerous cells.

Structure-Activity Relationship Insights:

- Modification at C-6: The C=N+ bond at position C-6 is a key site for nucleophilic addition. The introduction of a cyano group to create 6-cyano dihydrochelerythrine (CNC) has been explored. In a comparative study against human leukemia (NB4) and gastric cancer (MKN-45) cell lines, CNC showed an IC50 of 1.85 µM against NB4 cells but was less active against MKN-45 cells (IC50 = 12.72 µM).[11] This suggests that while modification at C-6 is

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tolerated, the nature of the substituent and the cancer cell type are critical determinants of activity.

- Substituents on Rings A and C: A comparison between chelerythrine and its close structural analog, sanguinarine (which has a methylenedioxy group at C-7 and C-8 instead of two methoxy groups), reveals differential potency. For instance, against NCI-N87 gastric cancer cells, sanguinarine (IC50 = 1.46 μM) was more potent than chelerythrine (IC50 = 3.81 μM), highlighting the sensitivity of cytotoxicity to the substitution pattern on Ring C.[10]

Comparative Cytotoxicity Data:

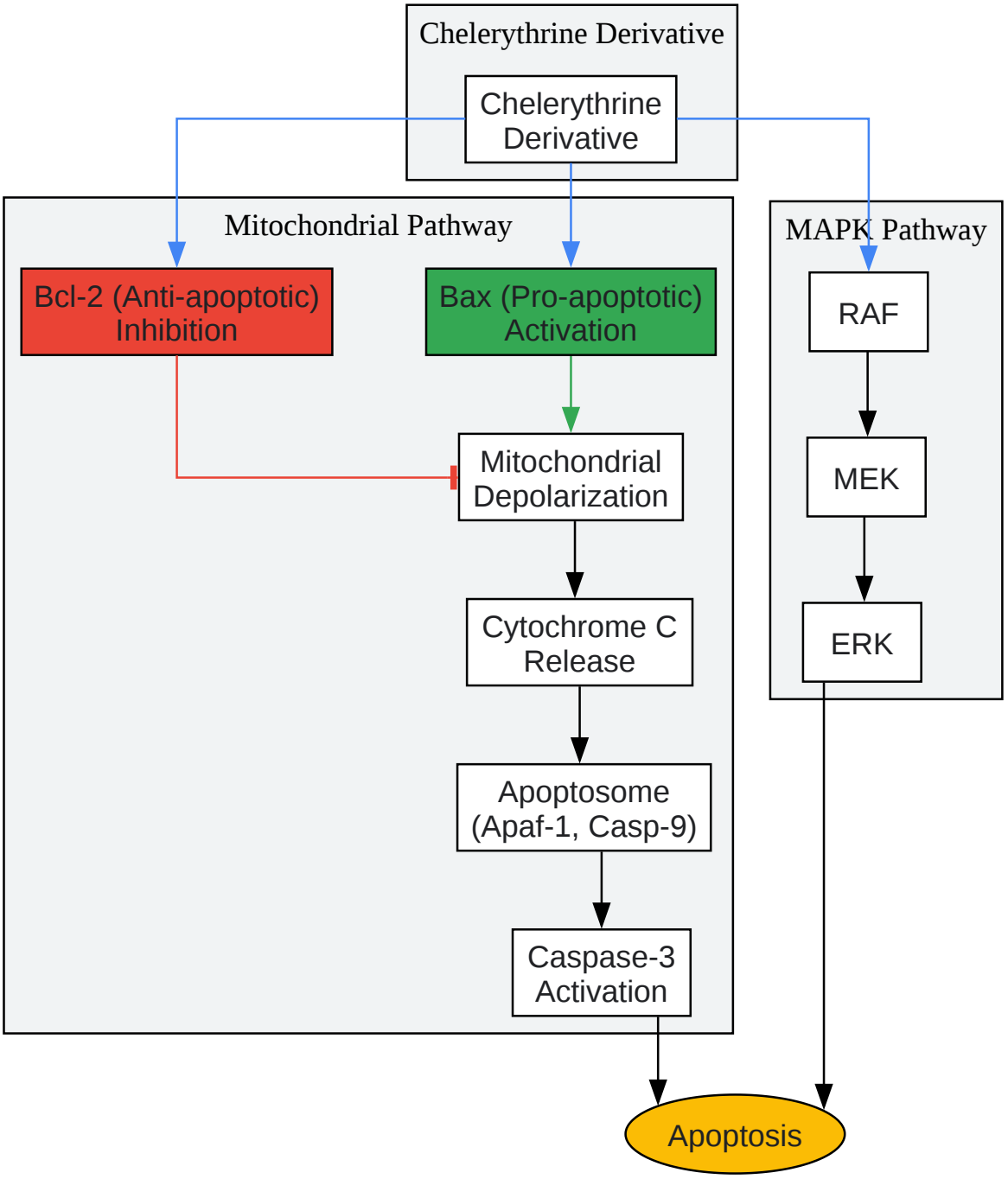
Compound	Derivative Type	Cell Line	IC50 (μM)	Key Structural Feature	Reference(s)
Chelerythrine	Parent Compound	NCI-N87 (Gastric)	3.81	7,8-dimethoxy	[10]
Sanguinarine	Structural Analog	NCI-N87 (Gastric)	1.46	7,8-methylenedioxy	[10]
6-cyano dihydrochelerythrine (CNC)	C-6 Derivative	NB4 (Leukemia)	1.85	Cyano group at C-6	[11]
6-cyano dihydrochelerythrine (CNC)	C-6 Derivative	MKN-45 (Gastric)	12.72	Cyano group at C-6	[11]
Cisplatin	Standard Drug	NB4 (Leukemia)	2.39	Platinum complex	[11]
Cisplatin	Standard Drug	MKN-45 (Gastric)	11.36	Platinum complex	[11]

Note: IC50 values should be compared cautiously across different studies due to variations in experimental conditions.[12]

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Key Signaling Pathways in Anticancer Activity:

Chelerythrine and its derivatives modulate a complex network of signaling pathways to induce cancer cell death. The primary pathways include the mitochondrial (intrinsic) apoptosis pathway and the MAPK signaling cascade.



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Caption: Chelerythrine-induced apoptosis signaling pathways.

Antimicrobial Activity: A Tale of Two Rings

The antimicrobial properties of chelerythrine derivatives are potent, particularly against Gram-positive bacteria and fungi.[13][14] The SAR in this context is distinct from that for anticancer activity, with different structural features playing a dominant role.

Structure-Activity Relationship Insights:

- The Iminium Moiety (C=N+): This feature is considered determinantal for antibacterial activity. Derivatives where this bond is reduced, such as dihydrochelerythrine, often show retained but sometimes altered activity spectra.[9][13]
- Ring A (2,3-methylenedioxy group): This group is crucial for potent antimicrobial activity. A derivative where the methylenedioxy group of chelerythrine was converted to two hydroxyl groups (2,3-dihydroxy chelerythrine) showed significantly reduced activity against all tested bacteria and fungi.[13][15] This underscores the importance of the intact methylenedioxy bridge for this biological effect.
- Ring C (Substituents at C-7, C-8): The position of methoxy groups on Ring C significantly impacts potency. Chelerythrine, with two methoxy groups at C-7 and C-8, is a more potent and broad-spectrum antimicrobial agent than nitidine, which has methoxy groups at C-8 and C-9.[13]

Comparative Antimicrobial Data (MIC in µg/mL):

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Compound	Derivative Type	S. aureus	E. coli	C. albicans	Key Structural Feature	Reference(s)
Chelerythrine	Parent Compound	1.50	1.50	3.12	2,3-methylene dioxy, 7,8-dimethoxy	[13][14]
Dihydrochelerythrine	C-6 Reduced	6.25	25	12.5	C-6 reduced	[13][14]
Nitidine	Positional Isomer	>50	>50	25	8,9-dimethoxy	[13][14]
Avicine	Structural Analog	6.25	25	6.25	7,8-methylene dioxy	[13][14]
2,3-dihydroxy chelerythrine	Ring A Modified	50	100	50	2,3-dihydroxy	[13]
Chloramphenicol	Standard Antibiotic	3.12	3.12	N/A	-	[13]
Nystatin	Standard Antifungal	N/A	N/A	5.15	-	[13]

Experimental Protocols: A Guide to Self-Validating Assays

The trustworthiness of any SAR study hinges on robust and reproducible experimental methodologies. Below are detailed protocols for key assays used in the evaluation of chelerythrine derivatives.

Protocol 1: Cell Viability Assessment via MTT Assay

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Causality: The MTT assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular oxidoreductase enzymes in viable cells reduce the tetrazolium dye MTT to its insoluble formazan, which has a purple color.[16] The intensity of this color is directly proportional to the number of viable, metabolically active cells, providing a quantitative measure of cytotoxicity.

Methodology:

- Cell Plating: Seed cells in a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well) in 100 µL of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO_2 atmosphere to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of chelerythrine derivatives in culture medium. Remove the old medium from the wells and add 100 µL of the compound-containing medium. Include a vehicle control (e.g., DMSO) and a positive control (e.g., doxorubicin).
- Incubation: Incubate the plates for the desired exposure time (e.g., 24, 48, or 72 hours) at 37°C and 5% CO_2.
- MTT Addition: Prepare a 5 mg/mL stock solution of MTT in sterile PBS. Add 10 µL of the MTT stock solution to each well (final concentration 0.5 mg/mL) and incubate for 2-4 hours at 37°C, until purple precipitate is visible.[17]
- Formazan Solubilization: Carefully aspirate the medium containing MTT. Add 100 µL of a solubilization solution (e.g., DMSO or a 10% SDS solution in 0.01 M HCl) to each well.
- Absorbance Reading: Place the plate on an orbital shaker for 15 minutes to ensure complete dissolution of the formazan crystals. Measure the absorbance at 570 nm using a microplate reader. A reference wavelength of 630 nm can be used to subtract background absorbance.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC50 value for each compound.

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Caption: Experimental workflow for the MTT cytotoxicity assay.

Protocol 2: Analysis of Apoptosis Markers (Bax/Bcl-2) by Western Blot

Causality: Western blotting allows for the specific detection and quantification of proteins involved in apoptosis. The ratio of the pro-apoptotic protein Bax to the anti-apoptotic protein Bcl-2 is a critical determinant of cell fate via the mitochondrial pathway.[18] An increase in the Bax/Bcl-2 ratio is a hallmark of apoptosis induction.[19]

Methodology:

- Sample Preparation: Treat cells with the chelerythrine derivative at the desired concentration and time. Harvest cells and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.[20]
- Protein Quantification: Determine the protein concentration of each lysate using a BCA or Bradford assay to ensure equal loading.
- SDS-PAGE: Denature 20-30 µg of protein from each sample by boiling in Laemmli sample buffer. Separate the proteins based on molecular weight using a polyacrylamide gel (e.g., 4-20% Tris-glycine gel).
- Protein Transfer: Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane using a wet or semi-dry transfer system. Confirm transfer efficiency by Ponceau S staining.[20]

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- Blocking: Block non-specific binding sites on the membrane by incubating with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.[21]

- Primary Antibody Incubation: Incubate the membrane with primary antibodies specific for Bax, Bcl-2, and a loading control (e.g., β-actin or GAPDH) diluted in blocking buffer overnight at 4°C with gentle agitation.

- Secondary Antibody Incubation: Wash the membrane three times with TBST. Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody (e.g., anti-rabbit or anti-mouse IgG) for 1 hour at room temperature.

- Detection: Wash the membrane again three times with TBST. Apply an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using a chemiluminescence imaging system.

- Densitometry Analysis: Quantify the band intensities using imaging software. Normalize the expression of Bax and Bcl-2 to the loading control, and then calculate the Bax/Bcl-2 ratio for each treatment group to compare against the control.

Conclusion and Future Directions

The study of chelerythrine derivatives has revealed critical structure-activity relationships that can be exploited for the development of novel therapeutics. For anticancer applications, modifications that enhance the inhibition of key survival proteins like Bcl-2 or increase the generation of ROS appear promising. In contrast, for antimicrobial drug design, preserving the integrity of the 2,3-methylenedioxy group on Ring A and the quaternary iminium character is paramount.

Future research should focus on synthesizing hybrid molecules that combine the potent pharmacophores of chelerythrine with other bioactive scaffolds to create compounds with dual mechanisms of action. Furthermore, a deeper investigation into the pharmacokinetic and toxicological profiles of the most promising derivatives is essential for their translation into clinical candidates. The methodologies and comparative data presented in this guide provide a robust framework for researchers to build upon in the quest to harness the therapeutic potential of the benzophenanthridine scaffold.

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